

A Comprehensive Technical Guide to the Safe Handling of 2-Ethynylphenol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Ethynylphenol**

Cat. No.: **B1266645**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety protocols and handling procedures for **2-ethynylphenol** (CAS No: 5101-44-0). Due to its reactive nature and potential health hazards, strict adherence to these guidelines is crucial to ensure a safe laboratory environment. This document outlines the compound's properties, hazards, required personal protective equipment, and procedures for safe storage, use, and disposal.

Compound Identification and Properties

2-Ethynylphenol, also known as (2-Hydroxyphenyl)acetylene, is an aromatic compound with the molecular formula C₈H₆O.[1][2] It is utilized as a chemical intermediate in various sectors, including the pharmaceutical and chemical industries, and for research and development purposes.[1]

Table 1: Physical and Chemical Properties of **2-Ethynylphenol**

Property	Value	Reference
Molecular Weight	118.13 g/mol	[3]
Melting Point	19 °C	[1][2][4]
Boiling Point	200.9 °C at 760 mmHg	[1][4]
Flash Point	87.4 °C	[1][4]
Density	1.12 g/cm³	[1][2][4]
pKa	8.62 ± 0.30 (Predicted)	[1][5]
Appearance	Liquid	[1]
Vapor Pressure	0.223 mmHg at 25°C	[1]
Refractive Index	1.589	[1][4]

Hazard Identification and Classification

2-Ethynylphenol is classified as a hazardous substance. All personnel must be thoroughly familiar with its potential dangers before handling.

Table 2: GHS Hazard Statements for **2-Ethynylphenol**

Hazard Code	Description	Reference
H302	Harmful if swallowed	[3][6]
H315	Causes skin irritation	[3][6]
H318 / H319	Causes serious eye damage / serious eye irritation	[3][6]
H335	May cause respiratory irritation	[3][6]

The compound is designated under Hazard Class 8.[1][5]

Safe Handling and Experimental Protocols

Adherence to rigorous safety protocols is mandatory when working with **2-ethynylphenol**. The following procedures are based on established guidelines for handling reactive and hazardous chemicals.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

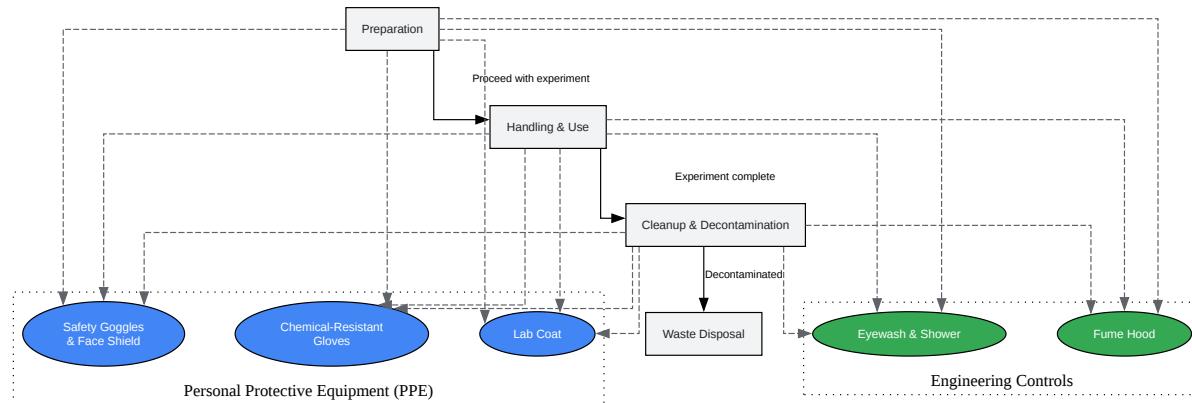
Engineering Controls

- Fume Hood: All work with **2-ethynylphenol**, including preparation of solutions and transfers, must be conducted within a properly functioning chemical fume hood to minimize inhalation exposure.[\[7\]](#)[\[10\]](#)[\[11\]](#)
- Ventilation: Ensure adequate general laboratory ventilation.[\[4\]](#)[\[6\]](#)
- Safety Equipment: An operational eyewash station and safety shower must be readily accessible in the immediate work area.[\[11\]](#)[\[12\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE is the primary defense against exposure.[\[8\]](#)[\[10\]](#)[\[13\]](#)[\[14\]](#)

- Eye and Face Protection: Chemical safety goggles and a face shield are required to protect against splashes.[\[8\]](#)[\[13\]](#)[\[14\]](#)
- Skin Protection: A flame-resistant lab coat, chemical-resistant gloves (e.g., Nitrile rubber), and closed-toe shoes are mandatory.[\[8\]](#)[\[13\]](#)[\[14\]](#)
- Respiratory Protection: For situations where ventilation is inadequate, a NIOSH-approved respirator with cartridges for organic vapors should be used.[\[8\]](#)

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Caption: General experimental workflow for handling **2-ethynylphenol**.

Handling Procedures

- Preparation: Before starting, ensure all necessary equipment and reagents are inside the chemical fume hood.^[8] Read the Safety Data Sheet (SDS) thoroughly.^[7]
- Aliquoting: Carefully measure and transfer the required amount of **2-ethynylphenol** using appropriate tools like glass pipettes or syringes to minimize spills.^[8]
- Reaction: Conduct all experimental procedures within the fume hood, keeping the sash at the lowest practical height.^[8]
- Post-Reaction: After the experiment, decontaminate all glassware with a suitable solvent (e.g., acetone) inside the fume hood. Collect the rinsate as hazardous waste.^[8]

Storage and Disposal

Proper storage and disposal are critical to prevent accidents and environmental contamination.

[4][8]

- Storage: Store **2-ethynylphenol** in a tightly closed container in a dry, cool, and well-ventilated area under an inert atmosphere (e.g., nitrogen or argon) at 2-8°C.[1][4][5] Keep it away from incompatible materials, heat, and sources of ignition.[4][7][14]
- Disposal: **2-Ethynylphenol** and any materials contaminated with it must be treated as hazardous waste.[8] Collect this waste in a dedicated, clearly labeled, non-reactive container.[8] Do not mix with non-halogenated organic waste.[8] Follow all institutional and local regulations for hazardous waste disposal.[8]

Emergency Procedures

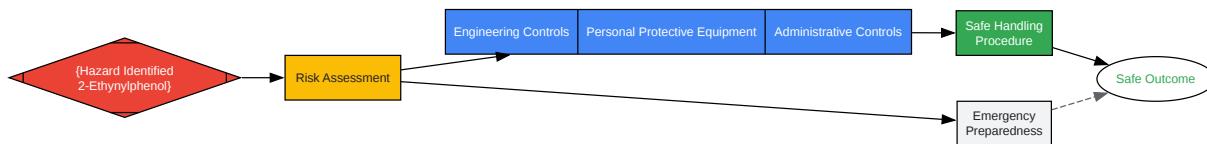
In the event of an exposure or spill, immediate and appropriate action is required.

Table 3: First Aid Measures

Exposure Route	Procedure	Reference
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.	[2][6][15]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of water and soap. Seek medical attention if irritation persists.	[6][15]
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.	[6][15]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a poison center or doctor.	[6][15]

Spill Response:

- Evacuate the area and restrict access.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material (e.g., sand, vermiculite).[6]
- Collect the absorbed material into a sealed container for hazardous waste disposal.[6]
- Ventilate the area and decontaminate the spill surface.



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Caption: Logical flow for hazard mitigation when using **2-ethynylphenol**.

This guide is intended to supplement, not replace, institutional safety protocols and the chemical's Safety Data Sheet (SDS). Always consult these resources and your institution's Environmental Health and Safety department for comprehensive guidance.

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